

# Application Notes & Protocols: Formulation and Characterization of DEGDN-Based Composite Propellants

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Compound of Interest		
Compound Name:	Diethylene glycol dinitrate	
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Audience: Researchers and scientists in the field of energetic materials.

These notes provide a comprehensive overview of the formulation, synthesis, and characterization of composite propellants utilizing **Diethylene Glycol Dinitrate** (DEGDN) as an energetic plasticizer. DEGDN serves as a less sensitive and more stable alternative to nitroglycerin (NG), enhancing the safety and handling characteristics of propellant manufacturing processes while offering comparable or improved ballistic performance.[1]

# Synthesis of Diethylene Glycol Dinitrate (DEGDN)

DEGDN (C<sub>4</sub>H<sub>8</sub>N<sub>2</sub>O<sub>7</sub>) is produced through the nitration of diethylene glycol.[2][3] This exothermic reaction involves the replacement of the hydroxyl groups of the glycol with nitrate groups and requires stringent temperature control for safety and optimal yield.[4]

# **Experimental Protocol: DEGDN Synthesis via Mixed Acid Nitration**

This protocol describes the laboratory-scale synthesis of DEGDN using a mixed acid solution of nitric and sulfuric acid.

#### Materials:

Diethylene Glycol (DEG)



- Concentrated Nitric Acid (HNO₃)
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Ice Water
- Sodium Bicarbonate Solution (for neutralization)
- Anhydrous Calcium Chloride (for drying)[3]

#### Equipment:

- Jacketed reaction vessel with stirring mechanism
- Chiller/circulator for temperature control
- Dropping funnel
- Separatory funnel
- · Beakers and flasks
- pH meter or litmus paper

### Procedure:

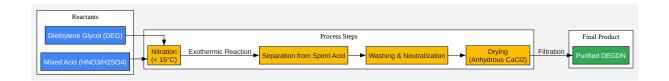
- Prepare Mixed Acid: Prepare the nitrating mixture, commonly consisting of approximately 25% nitric acid, 67% sulfuric acid, and 8% water.[4] A typical ratio for the reaction is 2.5 parts mixed acid to 1 part diethylene glycol.[3]
- Cooling: Pre-cool the mixed acid in the jacketed reactor to between 5°C and 10°C using the circulating chiller.[4]
- Nitration: Slowly add the diethylene glycol to the cooled, stirred mixed acid via the dropping funnel. The rate of addition must be carefully controlled to maintain the reaction temperature below 15°C.[3][4] The total nitration time is typically between 8 and 20 minutes.[3]



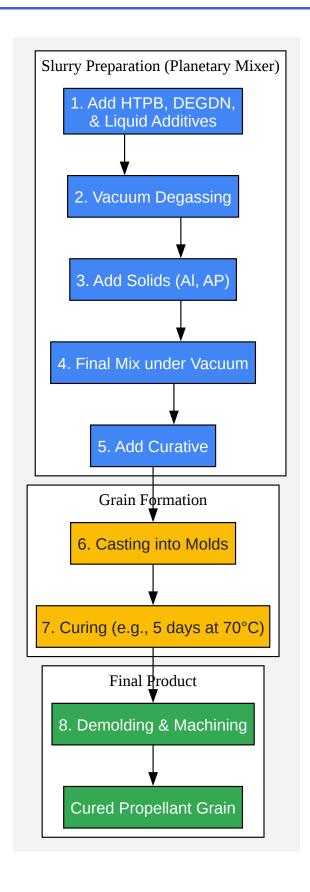
- Separation: After the reaction is complete, transfer the mixture to a separatory funnel. The crude DEGDN, an oily liquid, will separate from the heavier spent acid.[4]
- Quenching (Drowning): Alternatively, the entire reaction mixture can be "drowned" in a large volume of ice water. This causes the DEGDN to precipitate while the acids remain in the aqueous phase.[4]
- Neutralization: Wash the crude DEGDN multiple times with cold water, followed by a dilute sodium bicarbonate solution to neutralize any remaining acid, until the pH is neutral.[3]
- Drying: Dry the washed DEGDN by adding anhydrous calcium chloride (8-12% by weight) and allowing it to rest for 8-12 hours.[3]
- Filtration: Filter the mixture to remove the calcium chloride, yielding the final DEGDN product.[3]

# **DEGDN Synthesis Workflow**

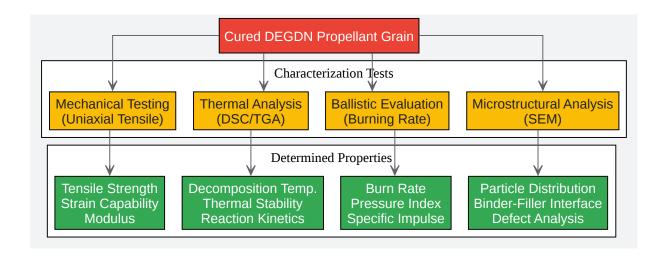












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